

Technical Support Center: M617 TFA

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Compound of Interest		
Compound Name:	M617 TFA	
Cat. No.:	B10787829	Get Quote

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the handling and dissolution of **M617 TFA** (PSMA-617 TFA) in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is **M617 TFA**?

A1: **M617 TFA** is the trifluoroacetate salt of PSMA-617, also known as vipivotide tetraxetan. It is a ligand that targets the Prostate-Specific Membrane Antigen (PSMA) and is utilized in radioligand therapy for prostate cancer. The trifluoroacetic acid (TFA) salt form is common for peptide-based compounds to aid in their stability and handling.

Q2: Why is DMSO used as a solvent for **M617 TFA**?

A2: DMSO is a powerful polar aprotic solvent capable of dissolving a wide range of polar and nonpolar compounds, including complex molecules like **M617 TFA**. Its miscibility with water and cell culture media makes it a suitable solvent for preparing stock solutions for in vitro and in vivo experiments.

Q3: What is the recommended storage for **M617 TFA** powder and its DMSO solution?

A3: For long-term stability, **M617 TFA** in its solid (powder) form should be stored at -20°C. Once dissolved in DMSO, the stock solution can be stored at 4°C for up to two weeks or for longer-term storage, up to six months, at -80°C.[1] To prevent degradation from repeated



freeze-thaw cycles, it is highly recommended to aliquot the DMSO stock solution into smaller, single-use volumes.

Q4: Can M617 TFA be dissolved in aqueous buffers directly?

A4: While some product datasheets indicate solubility in water, dissolving **M617 TFA** directly into aqueous buffers may be challenging.[2][3] Preparing a high-concentration stock solution in DMSO first is the recommended and more reliable method. This DMSO stock can then be further diluted into aqueous buffers for your specific experimental needs.

Troubleshooting Guide

Troubleshooting & Optimization

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Issue	Possible Cause	Recommended Solution
M617 TFA is not fully dissolving in DMSO.	The concentration may be too high.	The maximum reported solubility of M617 TFA in DMSO is 125 mg/mL.[3] Do not attempt to prepare a stock solution exceeding this concentration.
The quality of the DMSO may be poor.	Use anhydrous, high-purity DMSO (ACS reagent grade or higher) to ensure optimal dissolution.	
Insufficient mixing.	Vortex the solution for 1-2 minutes. If particulates remain, brief sonication in a water bath may aid dissolution.	
Precipitation occurs when diluting the DMSO stock in an aqueous buffer.	The final concentration of DMSO in the aqueous solution is too low to maintain solubility.	Ensure the final concentration of DMSO in your aqueous solution is sufficient to keep M617 TFA dissolved. You may need to optimize the final DMSO percentage for your specific buffer and M617 TFA concentration.
The aqueous buffer is not at an optimal pH.	Check the pH of your buffer. While specific pH effects on M617 TFA solubility are not widely reported, significant deviations from neutral pH could impact solubility.	
The compound appears to be degrading in solution.	Improper storage conditions.	Store DMSO stock solutions at -80°C for long-term use and avoid multiple freeze-thaw cycles by preparing aliquots.[1]



For short-term storage (up to 2 weeks), 4°C is acceptable.[1]

Contamination of the solvent or compound.

Use sterile tubes and pipette tips when preparing solutions to minimize contamination.

Quantitative Data Summary

The following table summarizes the key quantitative information for **M617 TFA**.

Parameter	Value	Reference
Molecular Weight	1498.25 g/mol	[1][3][4]
Maximum Solubility in DMSO	125.0 mg/mL	[3]
Molar Concentration at Max Solubility	83.43 mM	[3]
Storage (Powder)	-20°C (for up to 3 years)	[1][3]
Storage (in DMSO)	4°C (for up to 2 weeks)	[1]
-80°C (for up to 6 months)	[1]	

Experimental Protocol: Preparation of a 10 mM M617 TFA Stock Solution in DMSO

This protocol details the steps for preparing a 10 mM stock solution of M617 TFA in DMSO.

Materials:

- M617 TFA (PSMA-617 TFA) powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes



- Vortex mixer
- Sonicator (optional)
- Calibrated pipettes

Procedure:

- Calculate the required mass of M617 TFA:
 - The molecular weight of M617 TFA is 1498.25 g/mol .
 - To prepare 1 mL of a 10 mM solution, you will need:
 - Mass = 0.01 L * 10 mmol/L * 1498.25 g/mol = 0.149825 g = 149.825 mg
 - Adjust the volume and mass as needed for your experimental requirements. For example, to prepare 100 μL of a 10 mM solution, you would need 1.498 mg of M617
 TFA.
- Weigh the M617 TFA powder:
 - Carefully weigh the calculated amount of M617 TFA powder and place it into a sterile microcentrifuge tube.
- Add DMSO:
 - Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the
 M617 TFA powder.
- Dissolve the compound:
 - Tightly cap the tube and vortex the solution for 1-2 minutes until the powder is completely dissolved.
 - Visually inspect the solution for any remaining particulates. If necessary, sonicate the tube in a water bath for 5-10 minutes.



- · Storage:
 - For immediate use, the solution can be kept at room temperature.
 - For short-term storage (up to 2 weeks), store the solution at 4°C.[1]
 - For long-term storage, aliquot the stock solution into single-use volumes and store at
 -80°C for up to 6 months.[1]

Visualizations



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Caption: Workflow for dissolving M617 TFA in DMSO.

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